

Benchmarking Chloromethanesulfonamide against commercially available reagents

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Compound of Interest

Compound Name: Chloromethanesulfonamide

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Benchmarking Chloromethanesulfonamide: A Comparative Guide for Researchers

For researchers, scientists, and drug development professionals, the selection of an appropriate sulfonylating agent is a critical step in the synthesis of sulfonamides, a cornerstone moiety in a vast array of therapeutic agents. This guide provides an objective comparison of **Chloromethanesulfonamide** against other commercially available sulfonylating reagents, supported by experimental data and detailed methodologies.

Performance Comparison of Sulfonylating Reagents

The reactivity of sulfonyl chlorides is a key factor in their selection for sulfonamide synthesis. Generally, alkanesulfonyl chlorides are more reactive than arylsulfonyl chlorides due to reduced steric hindrance and the absence of resonance stabilization. Electron-withdrawing groups on an aryl ring increase reactivity, while electron-donating groups decrease it.

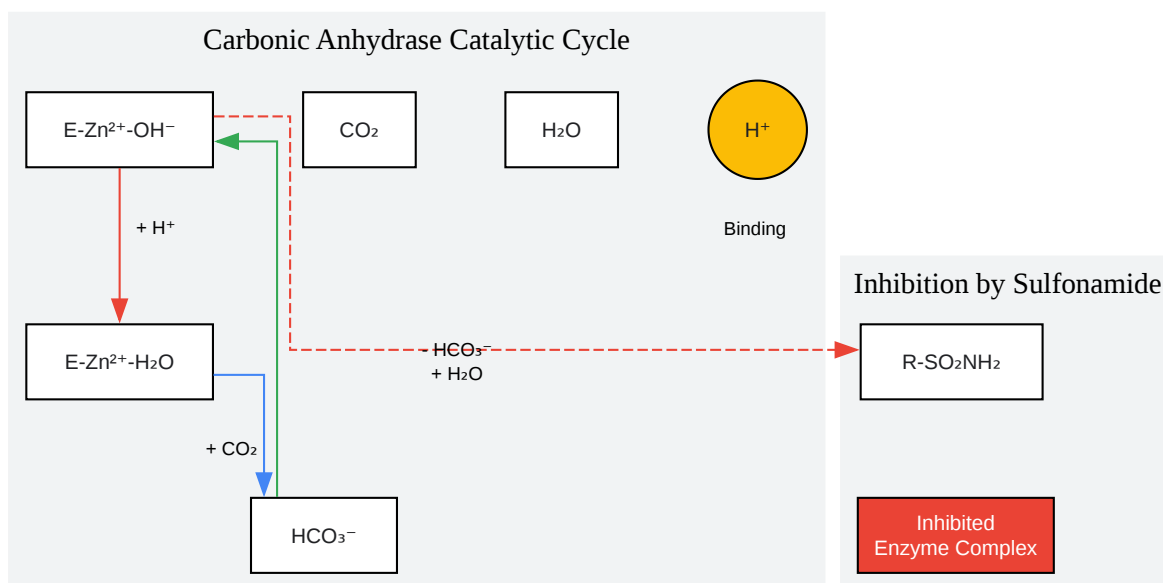
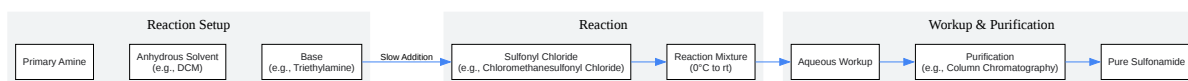
Here, we compare **Chloromethanesulfonamide** with three widely used sulfonylating agents: Methanesulfonyl Chloride (MsCl), p-Toluenesulfonyl Chloride (TsCl), and 2,4-Dichlorobenzenesulfonyl Chloride. The following table summarizes their performance in a representative sulfonylation reaction with a primary amine.

Reagent	Structure	Molecular Weight (g/mol)	Typical Reaction Time (hours)	Typical Yield (%)	Key Characteristics
Chloromethanesulfonamide	<chem>ClCH2SO2NH2</chem>	129.56	4-12	85-95%	Provides a chloromethyl group for further functionalization.
Methanesulfonyl Chloride (MsCl)	<chem>CH3SO2Cl</chem>	114.55	1-4	>95%	High reactivity, small size, excellent leaving group. [1]
p-Toluenesulfonyl Chloride (TsCl)	<chem>CH3C6H4SO2Cl</chem>	190.65	6-24	80-90%	Stable, less reactive than MsCl, widely used for protecting groups. [1]
2,4-Dichlorobenzenesulfonyl Chloride	<chem>Cl2C6H3SO2Cl</chem>	245.51	2-8	90-98%	Highly reactive due to electron-withdrawing chloro groups.

Experimental Protocols

General Experimental Workflow for Sulfonylation of a Primary Amine

The following diagram illustrates a typical workflow for the synthesis of a sulfonamide from a primary amine and a sulfonyl chloride.



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References

- 1. Methanesulfonyl Chloride (MsCl) vs. Other Sulfonyl Chlorides: Key Differences in Reactivity & Applications Introduction [horiazonchemical.com]
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